

"1-(1,3,5-trimethyl-1H-pyrazol-4-yl)ethanone molecular structure"

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Compound of Interest

Compound Name: 1-(1,3,5-trimethyl-1H-pyrazol-4-yl)ethanone

Cat. No.: B075515

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An In-depth Technical Guide on **1-(1,3,5-trimethyl-1H-pyrazol-4-yl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive overview of the molecular structure, properties, and available data for the chemical compound **1-(1,3,5-trimethyl-1H-pyrazol-4-yl)ethanone**. Pyrazole derivatives are a significant class of heterocyclic compounds known for a wide range of biological activities, making them important scaffolds in medicinal chemistry and drug development.[1][2][3] This guide consolidates key identifiers, physicochemical properties, and predicted spectroscopic data to serve as a foundational resource for research and development activities involving this specific molecule.

Molecular Identity and Structure

1-(1,3,5-trimethyl-1H-pyrazol-4-yl)ethanone is a substituted pyrazole, featuring methyl groups at positions 1, 3, and 5 of the pyrazole ring, and an ethanone (acetyl) group at position 4.

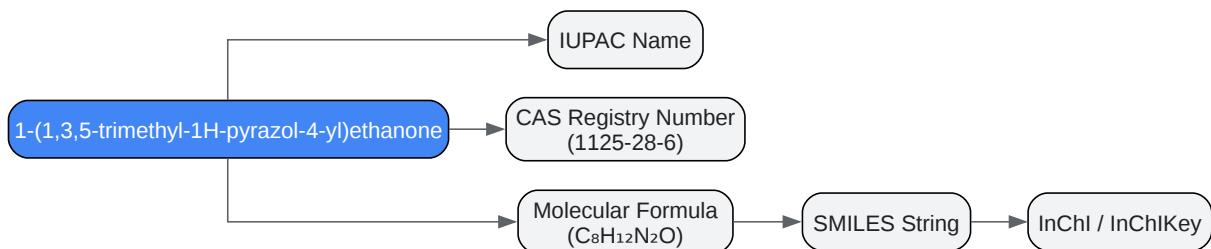
Chemical Identifiers

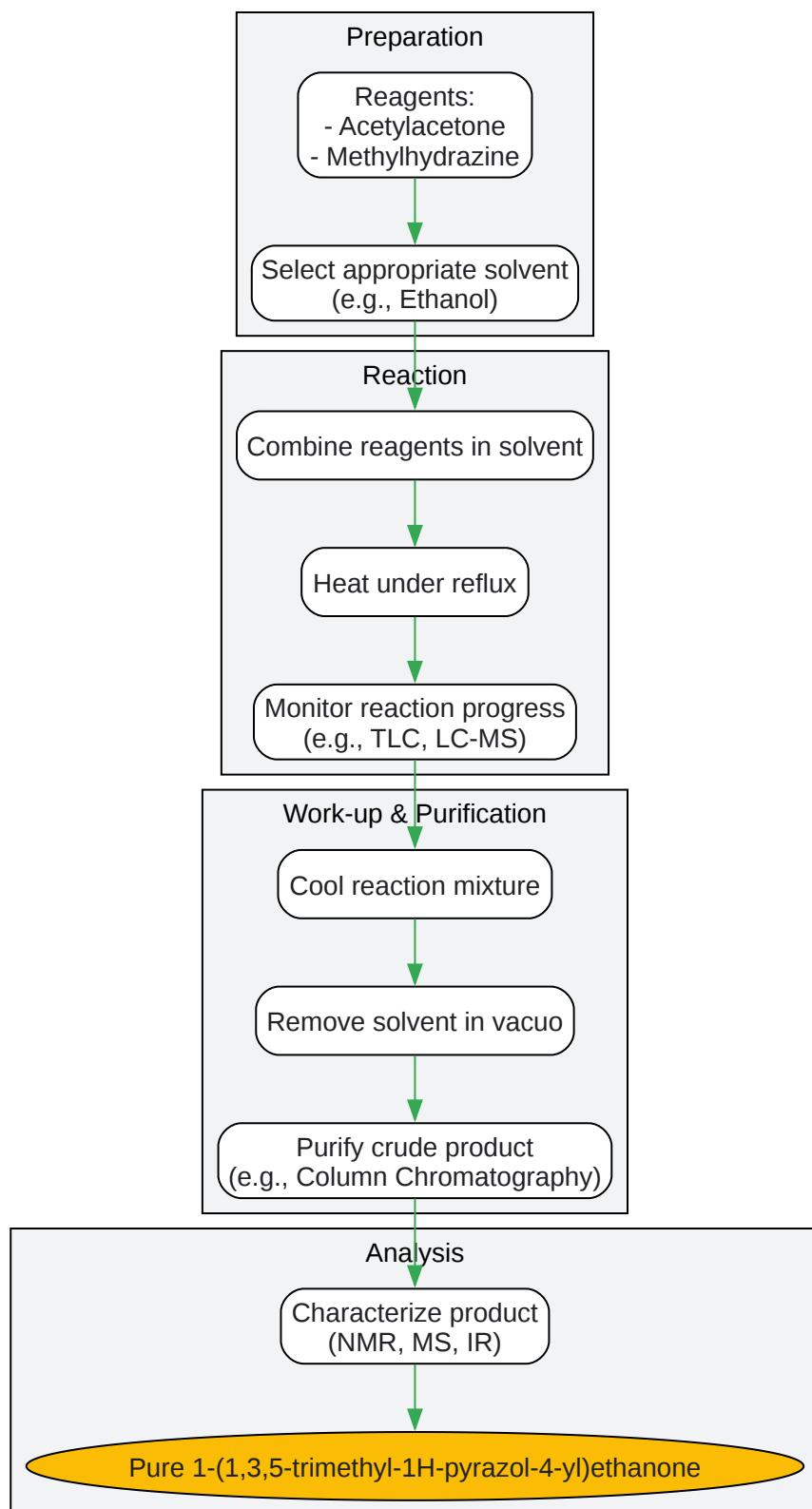
A structured summary of the key identifiers for this compound is presented below.

Identifier	Value	Source
IUPAC Name	1-(1,3,5-trimethyl-1H-pyrazol-4-yl)ethanone	[4]
CAS Number	1125-28-6	[5] [6]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[4] [6]
Canonical SMILES	CC1=C(C(=NN1C)C)C(=O)C	[4]
InChI	InChI=1S/C8H12N2O/c1-5-8(7(3)11)6(2)10(4)9-5/h1-4H3	[4]
InChIKey	RRRUNQHYQYTSHH-UHFFFAOYSA-N	[4]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the relationship between the common name and its corresponding structural and registry identifiers.



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